

HSD17B13 Inhibitors: A Researcher's Guide to Procurement and Application

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Compound of Interest

Compound Name: *Hsd17B13-IN-17*

Cat. No.: *B15138460*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the study of Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) inhibitors. Given the initial query for "**Hsd17B13-IN-17**," this guide includes specific purchasing information for this compound and a broader overview of other commercially available inhibitors. The protocols provided are designed to facilitate research into the therapeutic potential of HSD17B13 inhibition in liver diseases such as non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).

Supplier and Purchasing Information

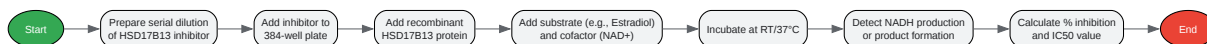
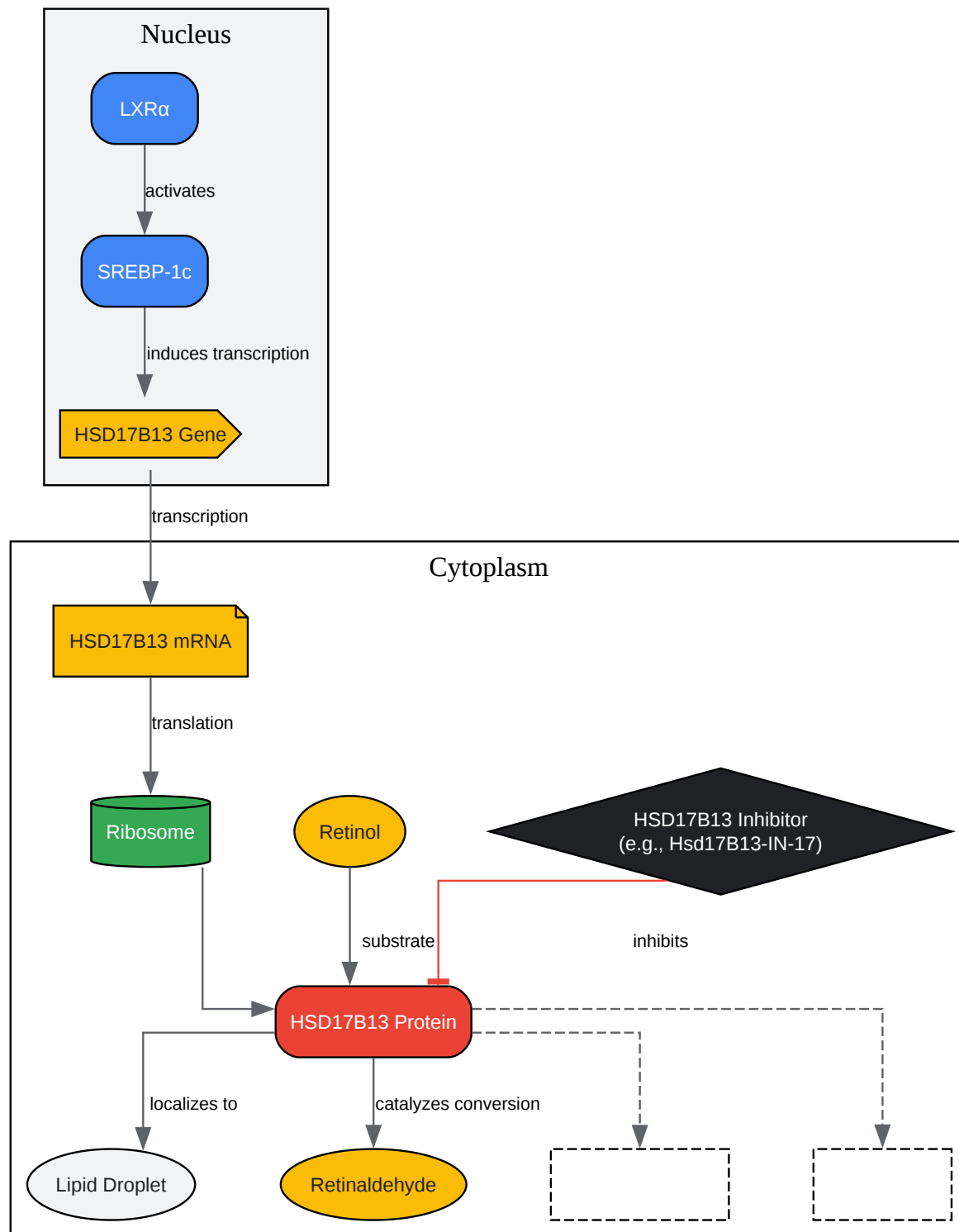
While "**Hsd17B13-IN-17**" was specifically queried, a variety of HSD17B13 inhibitors are available to the research community. The primary supplier for these compounds is MedchemExpress. Below is a summary of purchasing information for **Hsd17B13-IN-17** and other related inhibitors.

Product Name	Supplier	Catalog Number	Reported IC50
Hsd17B13-IN-17[1]	MedchemExpress	HY-161218	< 0.1 μ M (Estradiol); < 1 μ M (Leukotriene B3) [1]
HSD17B13-IN-1[2]	MedchemExpress	HY-159653	< 0.1 μ M (Estradiol)[2]
HSD17B13-IN-2[3]	MedchemExpress	HY-129583	Potent inhibitor with cell activity
HSD17B13-IN-3	MedchemExpress	HY-156736	0.38 μ M (β -estradiol); 0.45 μ M (Leukotriene B4)
HSD17B13-IN-8	MedchemExpress	HY-161212	< 0.1 μ M (Estradiol); < 1 μ M (LTB3)
HSD17B13-IN-9	MedchemExpress	HY-157627	0.01 μ M (for 50 nM HSD17B13)
HSD17B13-IN-10	MedchemExpress	HY-157630	0.01 μ M
HSD17B13-IN-18	MedchemExpress	HY-161219	< 0.1 μ M (Estradiol); < 1 μ M (Leukotriene B3)
HSD17B13-IN-23	MedchemExpress	HY-161224	< 0.1 μ M (Estradiol); < 1 μ M (Leukotriene B3)
HSD17B13-IN-39	MedchemExpress	HY-157662	Not specified
HSD17B13-IN-97	MedchemExpress	HY-163380	\leq 0.1 μ M
HSD17B13-IN-99	MedchemExpress	HY-163382	< 0.1 μ M (Estradiol)
BI-3231	MedchemExpress	HY-148814	1 nM (human HSD17B13); 13 nM (mouse HSD17B13)

Mechanism of Action and Signaling Pathway

HSD17B13 is a lipid droplet-associated enzyme primarily expressed in the liver. Its expression is upregulated in NAFLD. The inhibition of HSD17B13 is a promising therapeutic strategy to

mitigate the progression of liver disease. The signaling pathway involves key regulators of lipid metabolism, including Liver X Receptor α (LXR α) and Sterol Regulatory Element-Binding Protein-1c (SREBP-1c). HSD17B13 is also involved in retinol metabolism.





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References

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